

Quantitative Stability Comparison of Macrocylic GBCAs

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Compound Focus: Calteridol calcium

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The following table summarizes key in vitro stability data for Gadoteridol and other macrocylic Gadolinium-Based Contrast Agents (GBCAs), including the novel agent Gadoquatrane. The data demonstrates how Gadoteridol compares in terms of kinetic inertness [1] [2].

Contrast Agent	Type	Dissociation Half-life at pH 1.2	Released Gd ³⁺ in Human Plasma after 15 days
Gadoquatrane	Macrocylic (Tetrameric)	28.6 days	Not detected [1] [2]
Gadopicleenol	Macrocylic	14.2 days	0.20% [1] [2]
Gadoterate	Macrocylic	2.7 days	Not detected [1] [2]
Gadobutrol	Macrocylic	14.1 hours	0.12% [1] [2]
Gadoteridol	Macrocylic	2.2 hours	0.20% [1] [2]

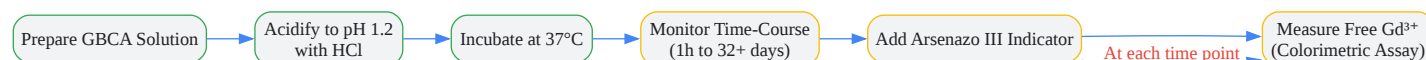
The data shows that while all macrocylic agents are highly stable, **Gadoteridol has the shortest dissociation half-life under harsh acidic conditions** among the agents listed. However, in a physiologically relevant environment (human plasma, pH 7.4), its release of free gadolinium after 15 days was minimal and on par with Gadopicleenol [1] [2].

Detailed Experimental Protocols

Here are the methodologies used to generate the key stability data, which you can reference for your guide.

Protocol for Assessing Kinetic Inertness at pH 1.2

This test measures the complex's resistance to dissociation under extreme acidic conditions, simulating transmetallation challenges in the body [1].

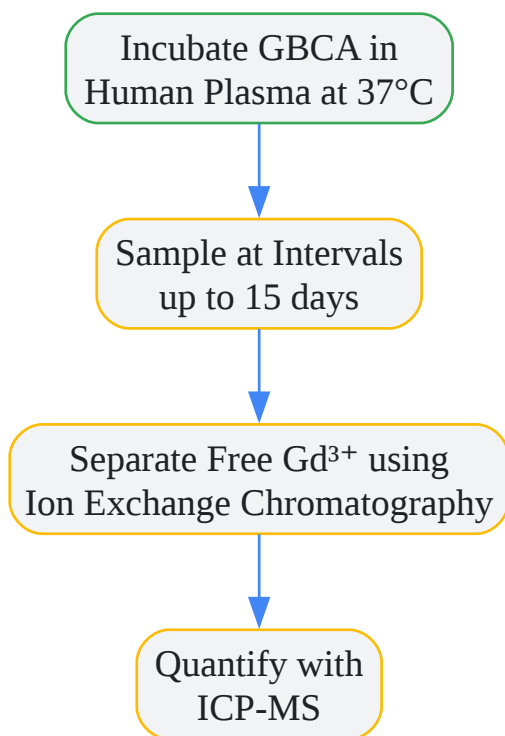


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- **Objective:** To determine the rate of Gadolinium release under harsh, non-physiological conditions [1].
- **Key Steps:**
 - Contrast agents are diluted and acidified with hydrochloric acid (HCl) to a concentration of 25 μM Gd at pH 1.2 [1].
 - The solutions are kept at 37°C in a tightly closed environment for the duration of the experiment [1].
 - The release of free Gd^{3+} ions is measured over time using a complexometric assay with Arsenazo III, an indicator that changes color upon binding to free Gd^{3+} [1].
- **Data Analysis:** The dissociation half-life is calculated from the time-course data [1].

Protocol for Stability in Human Plasma at pH 7.4

This assay evaluates complex stability under physiologically relevant conditions [1].



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- **Objective:** To assess the release of free Gd^{3+} in an environment that mimics the human body [1].
- **Key Steps:**
 - GBCAs are incubated in human plasma at 37°C and a pH of 7.4 for up to 15 days [1].
 - At designated time points, samples are analyzed using ion exchange chromatography coupled to Inductively Coupled Plasma Mass Spectrometry (ICP-MS) [1].
 - This method separates and precisely quantifies any free Gd^{3+} ions released from the complex [1].
- **Data Analysis:** The amount of free Gd^{3+} is expressed as a percentage of the total Gd content. The lower limit of quantification (LLOQ) for this method is 0.01% [1].

Protocol for Stability Under High-Intensity Focused Ultrasound (HIFU)

This test evaluates whether physical stress from ultrasound can cause complex dissociation [3] [4].

- **Objective:** To determine the stability of GBCAs when exposed to HIFU, a technology sometimes used with contrast-enhanced MRI guidance [3] [4].
- **Key Steps:**

- Gadoteridol formulations (both original 0.5 M and diluted) are exposed to various HIFU sequences at power levels typical for clinical practice [3] [4].
- Unexposed and exposed solutions are characterized using High-Performance Liquid Chromatography (HPLC) to measure the concentration of the intact gadolinium complex, free gadolinium, and free ligand [3] [4].
- **Findings for Gadoteridol:** The study concluded that HIFU exposure **did not induce significant dissociation** of Gadoteridol. The concentrations of the complex, free Gd, and free ligand after treatment were not significantly different from the control samples [3] [4].

Key Takeaways on Gadoteridol Stability

For your comparison guide, here are the core stability points to highlight about Gadoteridol:

- **High Kinetic Inertness:** As a macrocyclic GBCA, Gadoteridol is inherently very stable. It showed **no significant dissociation** under the physically stressful conditions of High-Intensity Focused Ultrasound [3] [4].
- **Comparative Performance:** While its dissociation half-life in strong acid is shorter than that of some other macrocyclic agents, its stability in human plasma is excellent and consistent with the safety profile of modern macrocyclic GBCAs [1] [2].
- **Clinical Safety:** The high stability of macrocyclic agents like Gadoteridol is the reason they are now preferred over linear agents, due to a significantly lower risk of Gadolinium retention and associated safety concerns like Nephrogenic Systemic Fibrosis (NSF) [1] [5].

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